

4-Hydroxyindole-Acetic Acid: Technical Guide to Properties & Stability

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Compound of Interest

Compound Name: 2-(4-hydroxy-1H-indol-1-yl)acetic acid

Cat. No.: B14878991

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Executive Summary

4-Hydroxyindole-3-acetic acid (4-HIAA) is a critical phenolic indole metabolite, primarily utilized as a biomarker for psilocybin and psilocin pharmacokinetics. Its core structure—an electron-rich indole ring substituted with a hydroxyl group at C4 and an acetic acid moiety at C3—renders it highly susceptible to oxidative degradation.

4-Hydroxyindole-1-acetic acid, the N-substituted isomer, is less common in nature but serves as a synthetic building block. Its stability profile differs significantly due to the blockage of the pyrrole nitrogen, preventing specific degradation pathways common to the 3-isomer.

Physicochemical Profile

The following data focuses on the biologically relevant 3-isomer (4-HIAA), with comparative notes for the 1-isomer where applicable.

Property	4-Hydroxyindole-3-acetic acid (4-HIAA)	4-Hydroxyindole-1-acetic acid (Synthetic)
CAS Number	56395-08-5	Not widely listed; Custom Synthesis
Molecular Formula	C ₁₀ H ₉ NO ₃	C ₁₀ H ₉ NO ₃
Molecular Weight	191.18 g/mol	191.18 g/mol
Appearance	Off-white to beige crystalline solid	Off-white solid
Solubility	Soluble in DMSO, Methanol, Ethanol. Poor in water (neutral pH).	Soluble in organic solvents (DCM, EtOAc).
pKa (Acid)	~4.76 (Carboxylic acid)	~3.8–4.2 (N-acetic acid is more acidic)
pKa (Phenol)	~9.9–10.4 (4-OH group)	~9.9–10.4 (4-OH group)
UV	223 nm, 268 nm, 280-290 nm (shoulder)	Similar indole absorption profile

Key Structural Differentiator

- **3-Isomer (4-HIAA):** The C3-acetic acid group leaves the indole nitrogen (N1) free. This N-H bond is crucial for hydrogen bonding but also makes the ring more electron-rich and susceptible to electrophilic attack/oxidation.
- **1-Isomer (N-substituted):** The acetic acid is attached to N1. This removes the N-H bond, lowering the pKa of the carboxylic acid (due to the electron-withdrawing indole ring) and preventing N-oxidation, though the 4-OH group remains a site for oxidation.

Stability & Degradation Mechanisms

The 4-hydroxy substitution makes these indoles exceptionally electron-rich, significantly reducing their stability compared to unsubstituted indole-acetic acid (IAA).

Oxidative Instability (The "Pink/Black" Shift)

Upon exposure to air (oxygen) and light, 4-HIAA undergoes rapid oxidation. The 4-hydroxyl group facilitates the formation of quinone imine intermediates, which polymerize to form insoluble melanin-like pigments (often turning solutions pink, then dark brown/black).

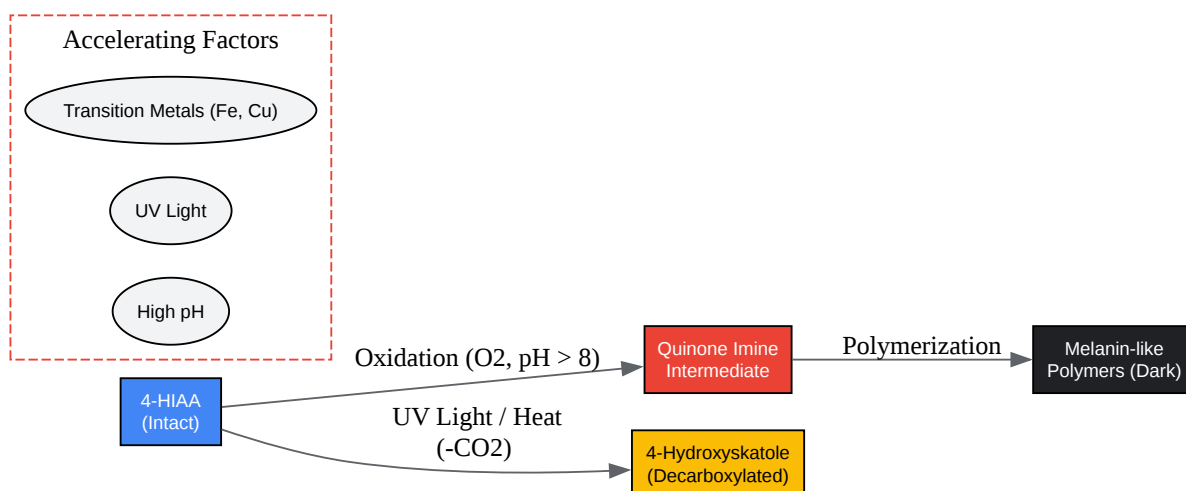
- Trigger: Basic pH (>8.0) accelerates this process by deprotonating the phenol (phenolate is more reactive).
- Mechanism: Radical formation at the C4-oxygen leads to delocalization across the indole ring, resulting in oxidative coupling.

Photolytic Degradation

Indoles are photosensitive. UV light exposure (254 nm and 365 nm) promotes:

- Decarboxylation: Loss of CO₂ to form 4-hydroxyskatole (methylandole).
- Ring Cleavage: Oxidative opening of the pyrrole ring (less common in mild conditions but possible under high UV).

Stability Diagram (DOT)



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Figure 1: Primary degradation pathways for 4-hydroxyindole-3-acetic acid showing oxidation and decarboxylation risks.

Handling & Storage Protocols

To maintain integrity for analytical or synthetic use, strictly adhere to the following "Cold-Dark-Inert" protocol.

Storage Requirements

- Temperature: Store neat powder at -20°C (long term) or -80°C (indefinite).
- Atmosphere: Store under Argon or Nitrogen. The 4-OH group is air-sensitive.
- Container: Amber glass vials (UV protection) with Teflon-lined caps.

Solution Handling (Critical for Analysis)

When preparing stock solutions (e.g., for HPLC/MS):

- Solvent: Use Methanol or Acetonitrile with 0.1% Formic Acid. Acidic pH stabilizes the phenol.
- Antioxidant: Add Ascorbic Acid (1 mg/mL) or Sodium Metabisulfite to aqueous buffers to prevent oxidation during processing.
- Time Window: Analyze samples within 8 hours if kept at 4°C. Flash freeze if holding longer.

Synthesis & Metabolic Context

Metabolic Pathway (Psilocybin)

4-HIAA is the terminal metabolite of psilocybin.

- Pathway: Psilocybin (PO₄ ester)

Psilocin (4-OH)

Psilocin-O-glucuronide OR 4-HIAA (via MAO/Aldehyde Dehydrogenase).

- Relevance: 4-HIAA levels in plasma/urine correlate with psilocybin ingestion but do not contribute to psychoactivity.

Synthetic Route (1-Acetic Acid Isomer)

If your interest lies in the 1-acetic acid derivative (N-alkylation), the synthesis differs from the biological metabolite.

Protocol for N-Alkylation (1-Isomer Synthesis):

- Starting Material: 4-Benzyloxyindole (Protection of 4-OH is mandatory).
- Deprotonation: Treat with NaH (Sodium Hydride) in DMF at 0°C.
- Alkylation: Add tert-butyl bromoacetate. (N-alkylation occurs preferentially over C3 if C3 is unsubstituted).
- Deprotection:
 - Step A: Hydrogenolysis (H_2 /Pd-C) to remove Benzyl group
restores 4-OH.
 - Step B: Acid hydrolysis (TFA) to remove tert-butyl ester
yields acid.

Analytical Methods (HPLC-MS/MS)

Target: 4-HIAA in Plasma/Media.

Parameter	Condition
Column	C18 Reverse Phase (e.g., Waters HSS T3), 1.8 μ m particle size.
Mobile Phase A	Water + 0.1% Formic Acid + 1mM Ammonium Formate.
Mobile Phase B	Acetonitrile + 0.1% Formic Acid.
Detection	MS/MS (ESI Negative Mode). Phenolic acids ionize well in negative mode.
MRM Transition	m/z 190
	146 (Loss of CO ₂).
Retention	4-HIAA elutes before Psilocin due to the polar carboxylic acid.

References

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